

A Comprehensive Technical Overview of 2-Bromo-6-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 2-Bromo-6-(trifluoromethyl)aniline

Cat. No.: B1266074

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This technical guide provides an in-depth analysis of **2-Bromo-6-(trifluoromethyl)aniline**, a key building block in modern synthetic chemistry. Its unique structural features make it a valuable intermediate in the development of novel pharmaceuticals and agrochemicals. This document outlines its fundamental physicochemical properties, and potential applications, and provides a logical workflow for its analysis.

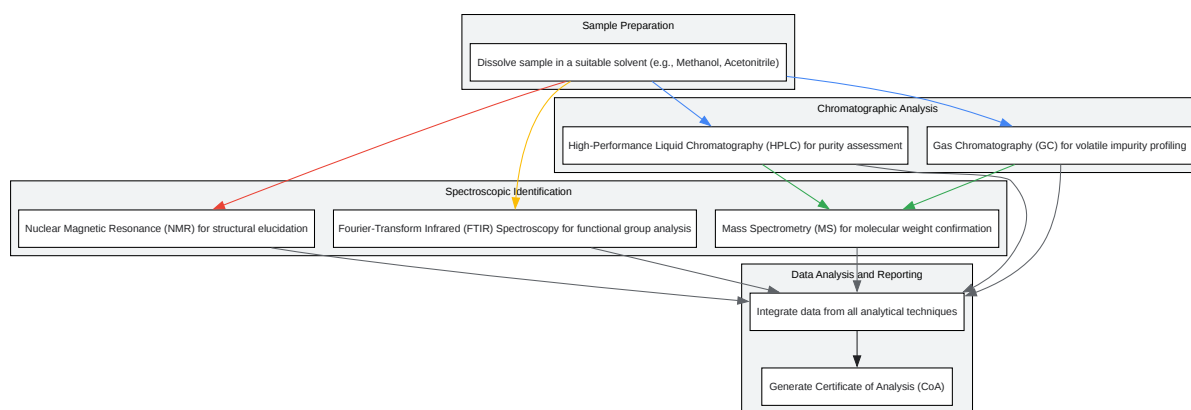
Core Physicochemical Data

The fundamental properties of **2-Bromo-6-(trifluoromethyl)aniline** are summarized below. This data is essential for reaction planning, safety assessments, and analytical method development.

Property	Value	Reference
Molecular Formula	C7H5BrF3N	[1][2]
Molecular Weight	240.02 g/mol	[1][3]
CAS Number	58458-13-2	[1][2][3]
Boiling Point	215.6±35.0 °C (Predicted)	[3][4]
Density	1.697±0.06 g/cm3 (Predicted)	[3][4]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[3][4]

Analytical Workflow for Quality Control

The following diagram illustrates a standard workflow for the quality control and characterization of **2-Bromo-6-(trifluoromethyl)aniline**. This process ensures the purity and identity of the compound before its use in further synthetic steps.



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References

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- 2. fluorochem.co.uk [fluorochem.co.uk]

- 3. 2-bromo-6-(trifluoromethyl)aniline CAS#: 58458-13-2 [amp.chemicalbook.com]
- 4. 58458-13-2 CAS MSDS (2-bromo-6-(trifluoromethyl)aniline) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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